

Lynamicin B: A Technical Overview of its Antimicrobial Spectrum

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Compound of Interest

Compound Name: *Lynamicin B*

Cat. No.: *B15553500*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the antibacterial and antifungal spectrum of **Lynamicin B**, a chlorinated bisindole pyrrole antibiotic. The information is compiled from available scientific literature to aid researchers and professionals in drug development.

Antibacterial Spectrum of Lynamicin B

Lynamicin B has demonstrated broad-spectrum activity against a panel of both Gram-positive and Gram-negative bacteria. Notably, it exhibits potent activity against clinically significant drug-resistant strains, including methicillin-resistant *Staphylococcus aureus* (MRSA) and vancomycin-resistant *Enterococcus faecium* (VRE).

Quantitative Antibacterial Data

The in vitro antibacterial activity of **Lynamicin B** has been quantified by determining its Minimum Inhibitory Concentrations (MICs) against various pathogens. The available data is summarized in the table below.

Bacterial Strain	Type	Resistance Profile	Lynamicin B MIC (µg/mL)
Staphylococcus aureus	Gram-positive	Methicillin-susceptible (MSSA)	2
Staphylococcus aureus	Gram-positive	Methicillin-resistant (MRSA)	4
Staphylococcus epidermidis	Gram-positive	-	1
Streptococcus pneumoniae	Gram-positive	Penicillin-susceptible	8
Enterococcus faecalis	Gram-positive	Vancomycin-susceptible (VSE)	4
Enterococcus faecium	Gram-positive	Vancomycin-resistant (VRE)	2
Escherichia coli	Gram-negative	-	16
Haemophilus influenzae	Gram-negative	-	16
Moraxella catarrhalis	Gram-negative	-	8
Klebsiella pneumoniae	Gram-negative	-	32
Pseudomonas aeruginosa	Gram-negative	-	>64

Antifungal Spectrum of Lynamicin B

Currently, there is no publicly available scientific literature detailing the antifungal spectrum of **Lynamicin B**. Further research is required to determine its activity, if any, against fungal pathogens.

Experimental Protocols

The determination of the antibacterial spectrum of **Lynamicin B** was conducted using a broth microdilution method. While the specific, detailed protocol for **Lynamicin B** is not fully outlined in the public domain, the methodology likely adheres to the standards set by the Clinical and Laboratory Standards Institute (CLSI) for antimicrobial susceptibility testing. A generalized protocol is described below.

Determination of Minimum Inhibitory Concentration (MIC)

Objective: To determine the lowest concentration of **Lynamicin B** that visibly inhibits the growth of a microorganism.

Materials:

- **Lynamicin B** stock solution
- 96-well microtiter plates
- Cation-adjusted Mueller-Hinton Broth (CAMHB) for bacteria
- Bacterial inoculum standardized to 0.5 McFarland turbidity
- Positive control (broth with inoculum, no antibiotic)
- Negative control (broth only)

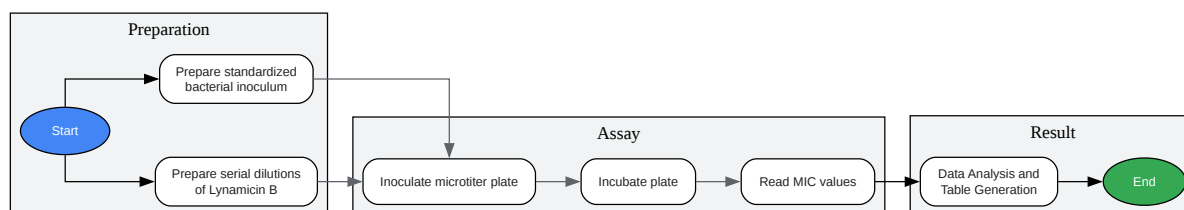
Procedure:

- **Preparation of **Lynamicin B** dilutions:** A serial two-fold dilution of **Lynamicin B** is prepared in CAMHB in the wells of a 96-well plate. The concentration range is selected based on expected efficacy.
- **Inoculum Preparation:** A suspension of the test bacterium is prepared in sterile broth and its turbidity is adjusted to match a 0.5 McFarland standard, which corresponds to approximately 1.5×10^8 CFU/mL. This suspension is then further diluted to achieve a final inoculum concentration of approximately 5×10^5 CFU/mL in each well.

- Inoculation: An equal volume of the standardized bacterial inoculum is added to each well containing the **Lynamicin B** dilutions, as well as to the positive control well. The negative control well receives only broth.
- Incubation: The microtiter plate is incubated at 35-37°C for 16-20 hours in ambient air.
- Reading Results: The MIC is determined as the lowest concentration of **Lynamicin B** at which there is no visible growth of the bacteria. This is typically assessed by the absence of turbidity in the well.

Visualizations

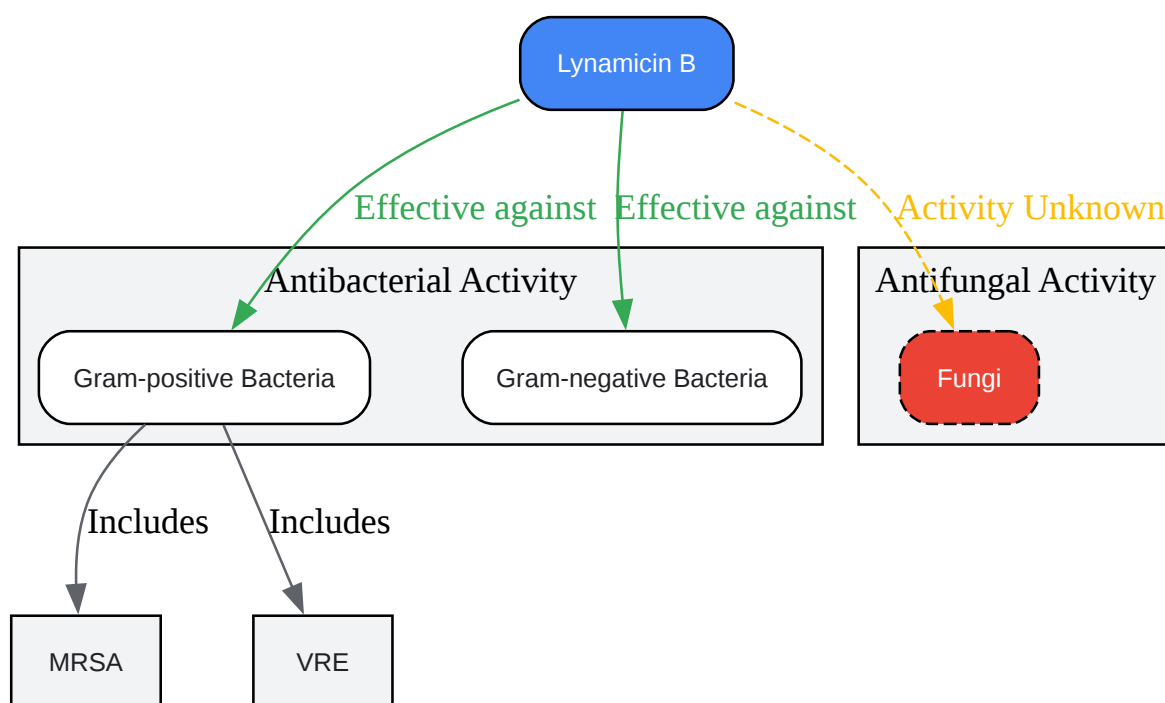
Experimental Workflow for MIC Determination



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Caption: Workflow for determining the Minimum Inhibitory Concentration (MIC) of **Lynamicin B**.

Logical Relationship of Lynamicin B Antimicrobial Activity



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Caption: Known and unknown antimicrobial activities of **Lynamycin B**.

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